

Synthesis and Characterization of 4-(3-Methoxypropyl)-3-thiosemicarbazide: A Technical Guide

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Compound of Interest

Compound Name: 4-(3-Methoxypropyl)-3-thiosemicarbazide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **4-(3-Methoxypropyl)-3-thiosemicarbazide**, a molecule of interest in medicinal chemistry and drug development. This document details the synthetic protocol, purification methods, and in-depth analytical characterization.

Introduction

Thiosemicarbazides are a significant class of compounds that serve as versatile intermediates in the synthesis of various heterocyclic systems. Derivatives of thiosemicarbazide have demonstrated a wide spectrum of biological activities, including antimicrobial, antifungal, antiviral, and anticancer properties. The title compound, **4-(3-Methoxypropyl)-3-thiosemicarbazide**, incorporates a methoxypropyl side chain, which can influence its lipophilicity and pharmacokinetic profile, making it a valuable candidate for further investigation in drug discovery programs. This guide outlines a reproducible synthetic method and a thorough characterization of the final product.

Synthesis of 4-(3-Methoxypropyl)-3-thiosemicarbazide

The synthesis of **4-(3-Methoxypropyl)-3-thiosemicarbazide** is achieved through a nucleophilic addition reaction between 3-methoxypropyl isothiocyanate and hydrazine hydrate. This reaction is typically carried out in an alcoholic solvent, providing the target compound in good yield.

Reaction Scheme:

Experimental Protocol

Materials and Reagents:

- 3-Methoxypropyl isothiocyanate
- Hydrazine hydrate
- Ethanol (absolute)
- Diethyl ether
- Standard laboratory glassware and apparatus

Procedure:

- To a solution of 3-methoxypropyl isothiocyanate (1.0 equivalent) in absolute ethanol (10 mL per gram of isothiocyanate), hydrazine hydrate (1.2 equivalents) is added dropwise at room temperature with continuous stirring.
- The reaction mixture is stirred at room temperature for a period of 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the solvent is removed under reduced pressure using a rotary evaporator.
- The resulting crude product is triturated with diethyl ether to precipitate the solid thiosemicarbazide.
- The solid is collected by vacuum filtration, washed with a small amount of cold diethyl ether, and dried in a vacuum oven to afford the pure **4-(3-Methoxypropyl)-3-thiosemicarbazide**.

Characterization Data

The structure and purity of the synthesized **4-(3-Methoxypropyl)-3-thiosemicarbazide** were confirmed by various analytical techniques, including melting point determination, Fourier-transform infrared (FTIR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry.

Physical and Analytical Data

Parameter	Value
Molecular Formula	C ₅ H ₁₃ N ₃ OS
Molecular Weight	163.24 g/mol [1]
Appearance	White to off-white solid
Melting Point	37-40 °C [2]
Solubility	Soluble in methanol, ethanol, and DMSO; sparingly soluble in water.

Spectroscopic Data

3.2.1. Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **4-(3-Methoxypropyl)-3-thiosemicarbazide** displays characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Assignment
3350-3150	N-H stretching (NH, NH ₂)
2950-2850	C-H stretching (aliphatic)
1620-1600	N-H bending
1550-1530	C-N stretching
1250-1230	C=S stretching (thione)
1120-1080	C-O stretching (ether)

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra confirm the presence of the methoxypropyl and thiosemicarbazide moieties. The following data is predicted based on the structure and typical chemical shifts for similar compounds.

^1H NMR (400 MHz, DMSO-d₆), δ (ppm):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.5	br s	1H	NH
~7.8	br s	1H	NH
~4.4	br s	2H	NH ₂
~3.4	t	2H	-O-CH ₂ -
~3.3	q	2H	-CH ₂ -NH-
~3.2	s	3H	-O-CH ₃
~1.8	p	2H	-CH ₂ -CH ₂ -CH ₂ -

^{13}C NMR (100 MHz, DMSO-d₆), δ (ppm):

Chemical Shift (ppm)	Assignment
~182	C=S (thiocarbonyl)
~70	-O-CH ₂ -
~58	-O-CH ₃
~45	-CH ₂ -NH-
~30	-CH ₂ -CH ₂ -CH ₂ -

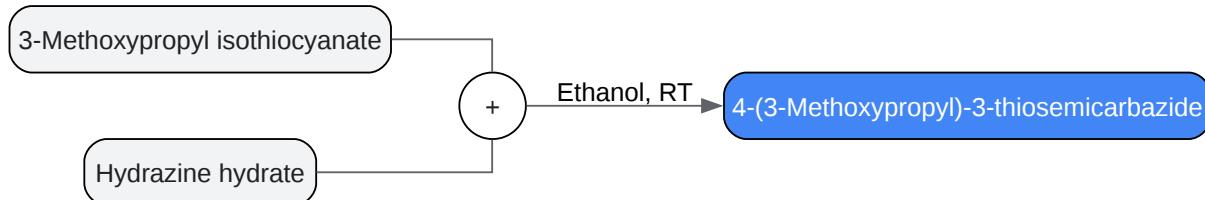
3.2.3. Mass Spectrometry

Mass spectral analysis provides confirmation of the molecular weight of the synthesized compound.

m/z (Predicted)	Assignment
164.08521	$[M+H]^+[3]$
186.06715	$[M+Na]^+[3]$

Visualizations

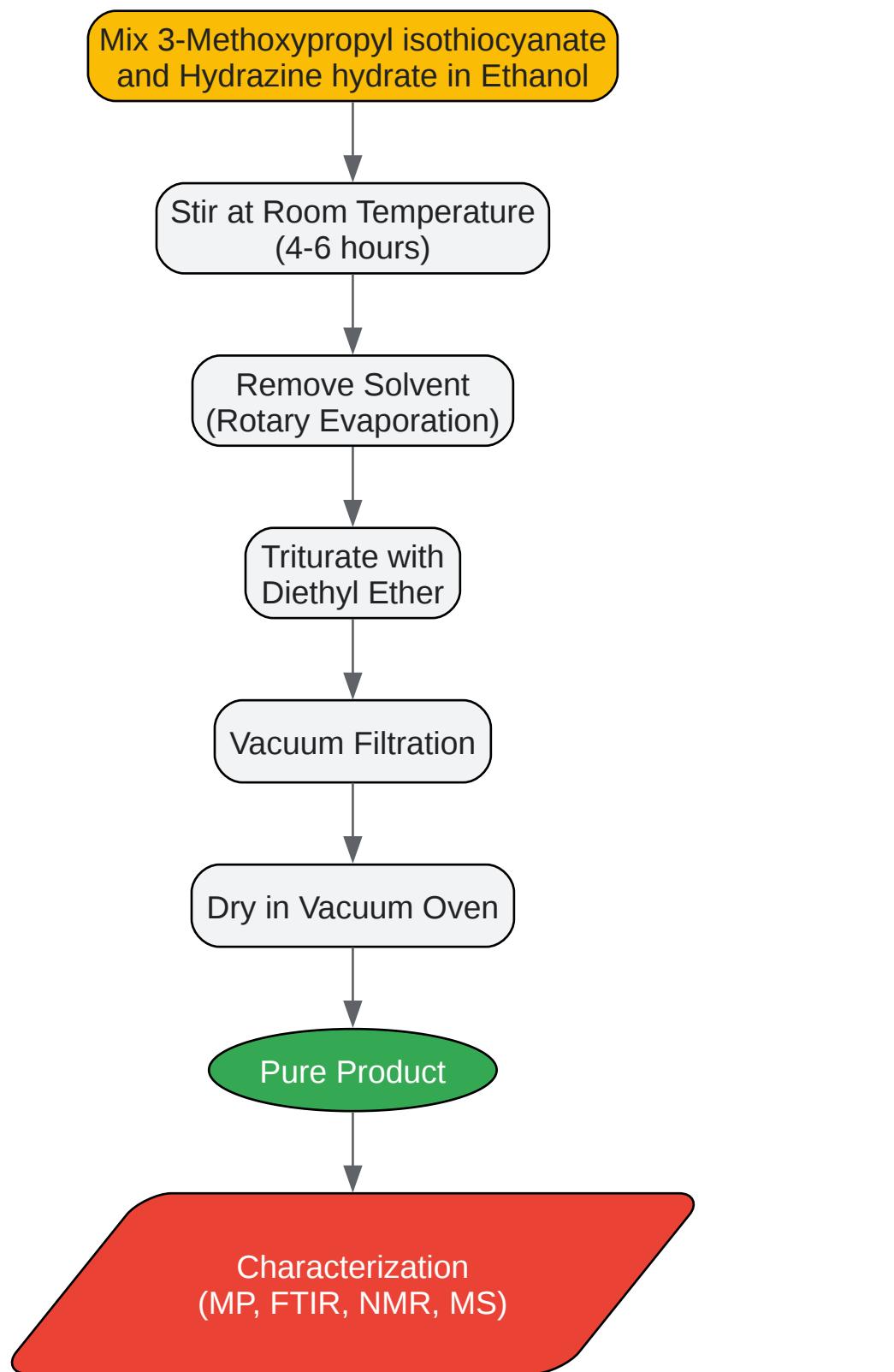
Synthesis Pathway



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Caption: Synthetic route to **4-(3-Methoxypropyl)-3-thiosemicarbazide**.

Experimental Workflow



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Caption: Workflow for the synthesis and purification of the target compound.

Conclusion

This technical guide has detailed a straightforward and efficient method for the synthesis of **4-(3-Methoxypropyl)-3-thiosemicarbazide**. The comprehensive characterization data provided confirms the identity and purity of the synthesized compound, establishing a reliable foundation for its use in further research and development activities within the pharmaceutical and life sciences sectors. The presented protocols and data are intended to facilitate the reproduction of this synthesis and aid in the exploration of the biological potential of this and related thiosemicarbazide derivatives.

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